Delphinidin 3-glucoside chloride metabolite identification gallic acid

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Compound Focus: **Delphinidin 3-glucoside chloride**

CAS No.: 6906-38-3

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Chemical Identity & Metabolic Relationship

Delphinidin 3-glucoside (D3G) is an anthocyanin, a type of water-soluble flavonoid pigment. Its core structure is the aglycone **delphinidin** attached to a glucose molecule [1]. Under physiological conditions (pH 7.4, 37°C), D3G is intrinsically unstable and rapidly degrades.

A major identified degradation product and metabolite is **gallic acid** (3,4,5-trihydroxybenzoic acid) [2]. The degradation is surprisingly fast, with one study reporting a half-life of approximately 30 minutes for the aglycone delphinidin in cell culture medium [2].

The following diagram outlines the metabolic relationship and the core experimental finding:

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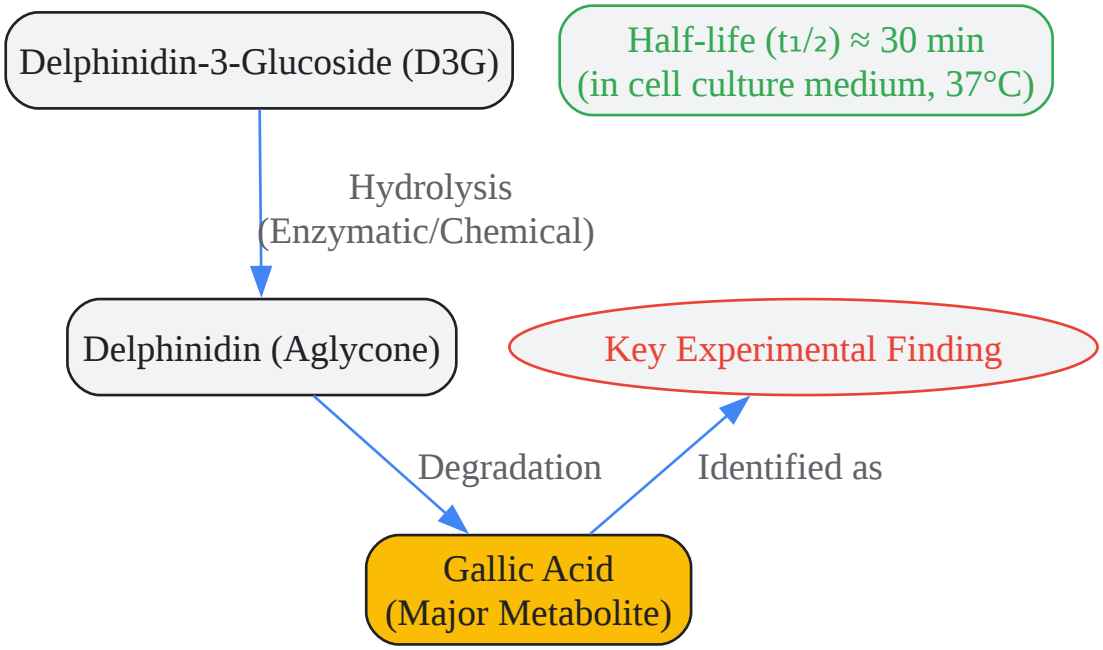

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Key Quantitative Data & Biological Activities

The table below summarizes selected quantitative data and biological activities for D3G and its metabolite, gallic acid, from the search results.

Compound	Key Biological Activity / Parameter	Experimental System / Context	Quantitative Result / Notes
Delphinidin 3-glucoside	**EGFR Inhibition** [3]	In vitro enzyme assay	IC_{50} = **2.37 μM**
	Induction of Apoptosis [3]	B-cell chronic lymphocytic leukemia (B-CLL) cells	Effective at **30-100 μM**; acts via caspase-3 activation
	Phytoestrogen Activity [3]	Binding to ERβ receptor	IC_{50} = **9.7 μM**

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Compound	Key Biological Activity / Parameter	Experimental System / Context	Quantitative Result / Notes
	Antioxidant / Cell Protection [2]	Cultured Human Umbilical Vein Endothelial Cells (HUVECs)	Low, biologically relevant concentrations (**100 nM - 1 μM**) are protective and increase glutathione. **High concentrations (e.g., 100 μM)** can be cytotoxic/pro-oxidant.
Delphinidin (Aglycone)	**Degradation Rate** [2]	Phenol red-free tissue culture medium (pH 7.4, 37°C)	Half-life ($t_{1/2}$) **~30 minutes**
Gallic Acid	**Antioxidant / Cell Protection** [2]	Cultured Human Umbilical Vein Endothelial Cells (HUVECs)	Shows a similar **hormetic profile** to delphinidin: protective at low concentrations (**100 nM - 1 μM**), cytotoxic at high levels (**100 μM**).

Experimental Protocols & Methodologies

Here are detailed methodologies for key experiments relevant to studying D3G and gallic acid.

Protocol for Determining Degradation Kinetics and Metabolite Identification [2]

This method is used to study the stability of delphinidin and identify its degradation products, like gallic acid.

- **Sample Preparation:** Incubate delphinidin (e.g., 100-200 μM) in an appropriate buffer or phenol red-free tissue culture medium (pH 7.4) at 37°C.
- **Monitoring Degradation:** Use a spectrophotometer to measure the absorbance at a specific wavelength (e.g., λ=585 nm for delphinidin) every 10 minutes for the first hour, then hourly for up to 7 hours.
- **Metabolite Identification:**

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- **Extraction:** After incubation (e.g., 30 minutes), mix the sample with an equal volume of ice-cold methanol containing 0.2% formic acid to precipitate proteins. Keep on ice for 1 hour, then centrifuge (e.g., 10,000g for 5 min). Repeat the extraction on the pellet and combine all supernatants.
- **Analysis:** Reduce the combined supernatant volume by vacuum concentration (SpeedVac). Resuspend the dried extract and analyze using **Liquid Chromatography-Mass Spectrometry (LC-MS/MS)** in both positive and negative ion modes to identify compounds like gallic acid.

Protocol for Assessing Antioxidant/Cytoprotective Effects in Cell Models [2]

This protocol is used to evaluate the hormetic effects (protective at low doses, toxic at high doses) of D3G, delphinidin, and gallic acid.

- **Cell Culture:** Use a relevant cell line, such as Human Umbilical Vein Endothelial Cells (HUVECs). Culture cells in standard medium.
- **Compound Treatment:** Prepare a range of concentrations of the test compounds (e.g., from 100 nM to 100 µM). It is critical to use **biologically relevant, low concentrations (nM to low µM)** to observe protective effects, as high concentrations (≥100 µM) often induce cytotoxicity.
- **Oxidative Stress Induction:** Challenge the cells with an oxidative stressor after or during compound treatment.
- **Viability/Protection Assay:** Measure cell viability using an assay like MTT or a similar method.
- **Mechanistic Analysis:** To investigate a potential mechanism, measure intracellular glutathione levels using a commercial assay kit.

Troubleshooting Common Experimental Issues

- **Issue: Inconsistent Biological Activity**
  - **Cause & Solution:** The most likely cause is the **rapid degradation** of delphinidin and the use of inappropriately high concentrations [2].
  - **Recommendation:** Always prepare fresh stock solutions. Verify concentration and stability under your specific experimental conditions (buffer, pH, temperature). Test a wide range of concentrations, focusing on the low, physiologically relevant range (nM to µM).
- **Issue: Difficulty Detecting Expected Metabolites**

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- **Cause & Solution:** The degradation products may not be the parent anthocyanin. As the search results indicate, the bioactivity of delphinidin may be mediated by its degradation products, such as gallic acid [2].
- **Recommendation:** When studying anthocyanins like D3G, design your analytical methods (e.g., LC-MS/MS) to target not just the parent compound but also its common degradation products, including gallic acid and other phenolic acids.

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